

Dihydromicromelin B: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B15127997

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Introduction

Dihydromicromelin B is a naturally occurring coumarin, a class of benzopyrone compounds widely distributed in the plant kingdom. First isolated from *Micromelum integerrimum*,

Dihydromicromelin B has attracted interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological aspects of **Dihydromicromelin B**, with a focus on presenting key data in a structured and accessible format for researchers.

Chemical Structure and Properties

Dihydromicromelin B possesses a tetracyclic core structure characteristic of certain coumarins. Its molecular formula is $C_{15}H_{14}O_6$, with a corresponding molecular weight of 290.27 g/mol .

Table 1: Physicochemical Properties of **Dihydromicromelin B**

Property	Value	Source
Molecular Formula	C15H14O6	N/A
Molecular Weight	290.27 g/mol	N/A
CAS Number	94285-06-0	N/A
SMILES	<chem>C[C@@]1(O[C@H]2--INVALID-LINK--C3=CC4=C(C=C3OC)OC(=O)C=C4)CO</chem>	N/A

Note: Specific experimental data for melting point and optical rotation are not readily available in the surveyed literature. Researchers are advised to consult primary isolation papers for this information.

Spectroscopic Data

The structural elucidation of **Dihydromicromelin B** has been primarily achieved through spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). While a complete, assigned NMR dataset is not available in publicly accessible databases, the following tables summarize the expected chemical shift ranges for the key functional groups present in the molecule based on its structure.

Table 2: Predicted ¹H NMR Chemical Shift Ranges for **Dihydromicromelin B**

Proton Type	Predicted Chemical Shift (ppm)
Aromatic Protons	6.5 - 8.0
Methine Protons (CH)	3.0 - 5.0
Methylene Protons (CH ₂)	3.0 - 4.5
Methyl Protons (CH ₃)	1.0 - 2.0
Hydroxyl Protons (OH)	Variable

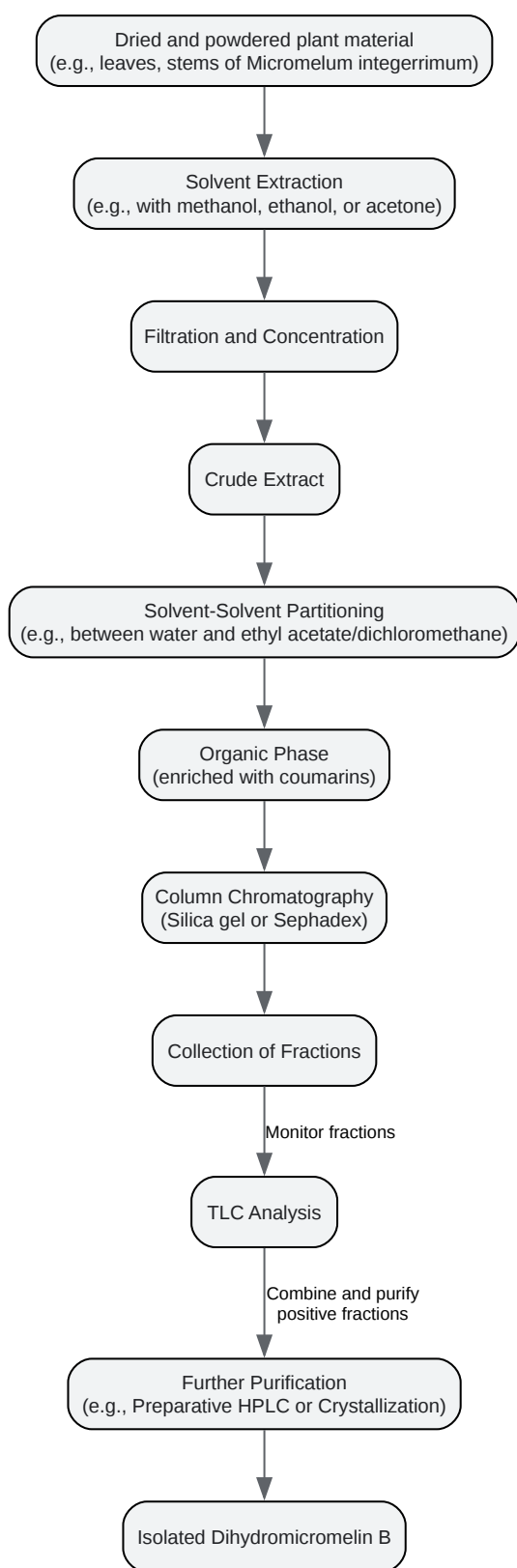
Table 3: Predicted ¹³C NMR Chemical Shift Ranges for **Dihydromicromelin B**

Carbon Type	Predicted Chemical Shift (ppm)
Carbonyl Carbon (C=O)	160 - 180
Aromatic/Olefinic Carbons	100 - 160
Carbons attached to Oxygen (C-O)	50 - 90
Aliphatic Carbons	20 - 50

Experimental Protocols

General Isolation of Coumarins from Micromelum Species

While a specific, detailed protocol for the isolation of **Dihydromicromelin B** is not readily available, a general procedure for the extraction and isolation of coumarins from Micromelum species can be outlined as follows. This serves as a foundational methodology that can be adapted and optimized for the targeted isolation of **Dihydromicromelin B**.



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